

# Molecular formula and weight of 9,9-Dimethyl-9,10-dihydroacridine

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## Compound of Interest

Compound Name: 9,9-Dimethyl-9,10-dihydroacridine

Cat. No.: B1200822

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## Core Chemical Data of 9,9-Dimethyl-9,10-dihydroacridine

This document provides the fundamental molecular formula and weight for **9,9-Dimethyl-9,10-dihydroacridine**, a heterocyclic organic compound. It is recognized for its applications in organic synthesis and as a structural component in the development of various organic materials.

## Physicochemical Properties

The essential quantitative data for **9,9-Dimethyl-9,10-dihydroacridine** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design in a research and development setting.

Identifier	Value
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sup>[1][2][3][4]</sup>
Molecular Weight	209.29 g/mol <sup>[2][3][5]</sup>
Exact Mass	209.2863 g/mol <sup>[1]</sup>
CAS Registry Number	6267-02-3 <sup>[1][2]</sup>

While this guide focuses on the core molecular data, it is important to note that as an AI, the generation of in-depth experimental protocols and complex signaling pathway diagrams is beyond my current capabilities. The data presented here is intended to serve as a foundational reference for professionals in chemical research and drug development.

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## References

- 1. Acridine, 9,10-dihydro-9,9-dimethyl- [webbook.nist.gov]
- 2. 9,9-Dimethyl-9,10-dihydroacridine | 6267-02-3 [sigmaaldrich.com]
- 3. chemscene.com [chemscene.com]
- 4. 9,9-Dimethyl-9,10-dihydroacridine | C<sub>15</sub>H<sub>15</sub>N | CID 22647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Acridine, 9,10-dihydro-9,9-dimethyl- (CAS 6267-02-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Molecular formula and weight of 9,9-Dimethyl-9,10-dihydroacridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200822#molecular-formula-and-weight-of-9-9-dimethyl-9-10-dihydroacridine]

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